Application Note: Regioselective Synthesis of 4-Benzyl-2-nitrophenol

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Compound of Interest

Compound Name:	*4-Benzyl-2-nitrophenol*
CAS No.:	*37021-63-9*
Cat. No.:	*B1270488*

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Abstract & Core Directive

This protocol details the regioselective nitration of 4-benzylphenol to synthesize **4-benzyl-2-nitrophenol** (CAS: 37021-63-9).[1] As a functionalized nitrophenol, this compound serves as a critical intermediate for benzoxazole-based fungicides, azo dyes, and potential pharmaceutical pharmacophores.[1]

The synthesis relies on Electrophilic Aromatic Substitution (

), specifically exploiting the directing effects of the hydroxyl group vs. the benzyl group.[1] The protocol prioritizes regiocontrol (favoring ortho-nitration relative to the phenol) and thermal safety (managing the exotherm of nitration).[1]

Reaction Mechanism & Logic

The substrate, 4-benzylphenol, contains two activating groups:[1]

- Hydroxyl (-OH): Strongly activating, ortho/para directing.[1]
- Benzyl (-CH_2Ph): Weakly activating, ortho/para directing.[1]

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Regioselectivity Analysis:

- Position 1: Occupied (-OH).[1]
- Position 2/6 (Ortho to OH): Strongly activated by -OH.[1]
- Position 3/5 (Meta to OH, Ortho to Benzyl): Weakly activated by Benzyl, but deactivated relative to the -OH influence.[1]
- Position 4: Occupied (-Benzyl).[1]

Conclusion: The incoming nitronium ion (

) is directed primarily to the 2-position (ortho to the hydroxyl group) due to the overwhelming electronic influence of the phenol oxygen and the formation of a stable 6-membered hydrogen-bonded transition state between the phenolic proton and the nitro group.[1]

Pathway Diagram (DOT Visualization)

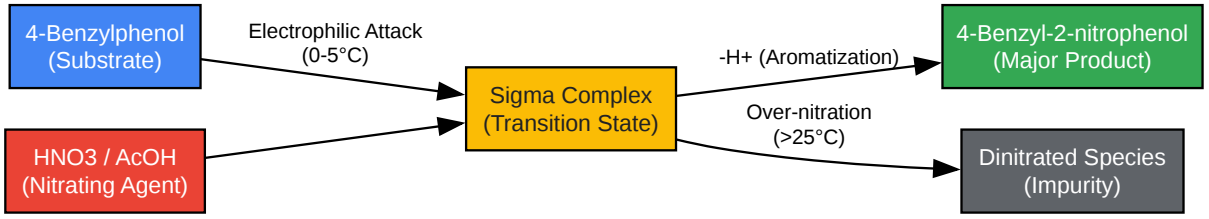

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Figure 1: Reaction pathway showing the primary conversion and potential over-nitration risk.

Experimental Protocol

Materials & Equipment

Reagent/Equipment	Specification	Role
4-Benzylphenol	>98% Purity	Substrate
Nitric Acid ( )	65-70% (Concentrated)	Electrophile Source
Glacial Acetic Acid	ACS Reagent Grade	Solvent (Moderates reaction)
Dichloromethane (DCM)	HPLC Grade	Extraction Solvent
Sodium Sulfate	Anhydrous	Drying Agent
Equipment	3-Neck Round Bottom Flask, Addition Funnel, Thermometer, Ice Bath	Reaction Setup

Method A: Classical Nitration (Standard Protocol)

This method uses acetic acid as a solvent to ensure homogeneity and moderate the oxidizing power of nitric acid, preventing tar formation.

Step-by-Step Procedure:

- Preparation of Substrate Solution:
  - In a 250 mL 3-neck round bottom flask equipped with a magnetic stir bar and thermometer, dissolve 10.0 g (54.3 mmol) of 4-benzylphenol in 40 mL of Glacial Acetic Acid.
  - Note: The solution may be slightly viscous; ensure complete dissolution.[1]
- Temperature Control (Critical):
  - Immerse the flask in an ice-water bath.[1] Cool the solution to 0–5°C.
  - Causality: Low temperature is essential to prevent oxidation of the benzylic carbon and to minimize dinitration.[1]
- Nitration:

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- Prepare a solution of 3.6 mL (approx. 57 mmol, 1.05 eq) of Conc. Nitric Acid in 10 mL Glacial Acetic Acid.
- Add this mixture dropwise via an addition funnel over 30 minutes.
- Monitor: Maintain internal temperature below 10°C. A color change to deep yellow/orange is expected.[1]

- Reaction Completion:
  - After addition, allow the mixture to warm to Room Temperature (20–25°C) and stir for 2 hours.
  - Validation: Monitor by TLC (Eluent: 20% EtOAc in Hexanes). The starting material (

) should disappear, replaced by a lower

    yellow spot (hydrogen bonding increases polarity on silica).

- Quench & Workup:
  - Pour the reaction mixture into 200 mL of crushed ice/water with vigorous stirring. The product typically precipitates as a yellow oil or sticky solid.[1]
  - Extract with Dichloromethane (3 x 50 mL).
  - Wash the combined organic layers with Water (2 x 50 mL) followed by Saturated $NaHCO_3$ (carefully, to remove acetic acid) and Brine.
  - Dry over Anhydrous

    , filter, and concentrate under reduced pressure.[1]

- Purification:
  - Crude Yield: Expect ~90-95% crude yellow oil/solid.[1]
  - Purification: If high purity is required, recrystallize from Ethanol/Water (1:1) or perform column chromatography (Silica Gel, 0

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10% EtOAc in Hexane).

Workflow Diagram

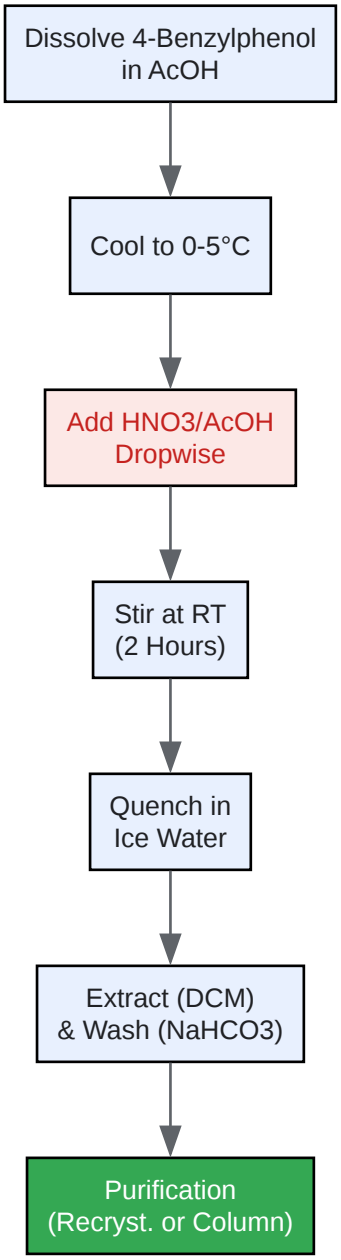

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Figure 2: Operational workflow for the synthesis.

Characterization & Data Analysis

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The product, **4-benzyl-2-nitrophenol**, is distinct from its isomers due to the intramolecular hydrogen bond between the nitro group and the phenol hydroxyl.[1]

Property	Expected Value/Observation	Notes
Appearance	Yellow crystalline solid or oil	Often an oil that solidifies upon standing/chilling.[1]
Melting Point	~43–46°C (Lit.[1] varies)	Low melting point due to intramolecular H-bonding.
H NMR ($CDCl_3$)	10.5 (s, 1H, OH)	Deshielded due to H-bond with .
7.95 (d, Hz, 1H)	H-3 (Ortho to).[1] Most deshielded aromatic H.	
7.45 (dd, Hz, 1H)	H-5 (Para to).[1]	
7.10 (d, Hz, 1H)	H-6 (Ortho to OH).[1]	
7.2-7.4 (m, 5H)	Benzyl aromatic protons.[1]	
3.98 (s, 2H)	Benzyl .[1]	
IR Spectrum	3200 cm^{-1} (OH, broad)1530, 1340 cm^{-1} ( )	Characteristic Nitro stretches.

Interpretation:

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- The doublet at ~7.95 ppm is the diagnostic signal for the proton between the nitro and benzyl groups.[1]
- The singlet at ~10.5 ppm confirms the ortho-nitro substitution (chelation shift).[1] A para-nitro phenol would have an OH shift closer to 5-7 ppm (concentration dependent).[1]

Safety & Troubleshooting

Critical Safety Parameters (MSDS Summary)

- Nitric Acid: Strong oxidizer and corrosive.[1] Causes severe burns.[1] Reacts violently with organic solvents if not controlled.[1]
- Nitrophenols: Toxic if swallowed, inhaled, or absorbed through skin.[1] Potential uncouplers of oxidative phosphorylation.[1]
- Exotherm: The nitration is exothermic.[1] Runaway risk exists if acid is added too quickly at temperatures >20°C.[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield / Tarring	Temperature too high during addition.[1]	Ensure T < 10°C. Add acid slower.
Dinitration	Excess Nitric Acid used.[1]	Verify stoichiometry (1.05 eq max).
Product is Oily	Residual Acetic Acid or Isomers.[1]	Wash thoroughly with water/bicarb.[1] Recrystallize from EtOH/Water.[1]
No Reaction	Acid too dilute.[1]	Use Conc. HNO3 (65-70%) or warm to RT after addition.

References

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- National Center for Biotechnology Information. (2024).[1] PubChem Compound Summary for CID 37021-63-9. [2]

Disclaimer: This protocol is for research purposes only. All reactions must be performed in a fume hood by trained personnel wearing appropriate PPE.[1]

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Sources

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